

# Technical Guide: Physicochemical Properties of 5-Methyl-1,4-hexadiene

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## Compound of Interest

Compound Name: 5-Methyl-1,4-hexadiene

Cat. No.: B13766366

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This technical guide provides a concise overview of the boiling point and density of **5-Methyl-1,4-hexadiene**, based on available reference data. The information is presented to support research and development activities where this compound's physical characteristics are of interest.

## Physicochemical Data

The boiling point and density of **5-Methyl-1,4-hexadiene** are summarized in the table below. These values are critical for experimental design, process scale-up, and safety assessments.

| Property            | Value              | Unit              | Source       |
|---------------------|--------------------|-------------------|--------------|
| Boiling Point       | 91.75 ± 2.00       | °C                | NIST[1]      |
| 92.512 (Calculated) | °C at 760 mmHg     | chemBlink[2]      |              |
| Density             | 0.725 (Calculated) | g/cm <sup>3</sup> | chemBlink[2] |

Note: The boiling point value from NIST is converted from the reported 364.90 ± 2.00 K.[1]

## Experimental Protocols

Detailed experimental protocols for the determination of the boiling point and density of **5-Methyl-1,4-hexadiene** are not explicitly provided in the surveyed literature. The data from the National Institute of Standards and Technology (NIST) represents experimentally determined values that have been peer-reviewed and compiled in their extensive database.[1][3] The values cited from chemBlink are indicated as calculated properties, likely derived from computational models based on the compound's structure.[2]

## Logical Relationships

Due to the nature of the requested information, which pertains to fundamental physical properties of a small organic molecule, there are no complex signaling pathways or experimental workflows to visualize. The relationship between the molecular structure of **5-Methyl-1,4-hexadiene** and its physical properties like boiling point and density is governed by principles of intermolecular forces and molecular packing, which are foundational concepts in organic chemistry. A graphical representation is therefore not applicable in this context.

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## References

- 1. 1,4-Hexadiene, 5-methyl- (CAS 763-88-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. CAS # 763-88-2, 5-Methyl-1,4-Hexadiene: more information. [www.chemblink.com]
- 3. 1,4-Hexadiene, 5-methyl- [webbook.nist.gov]
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